

3,4-Dichloroisothiazole-5-carboxylic acid

chemical properties

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Compound of Interest

Compound Name: 3,4-Dichloroisothiazole-5-carboxylic acid

Cat. No.: B091651

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An In-depth Technical Guide to the Chemical Properties of **3,4-Dichloroisothiazole-5-carboxylic Acid**

Introduction

3,4-Dichloroisothiazole-5-carboxylic acid is a heterocyclic compound featuring an isothiazole ring substituted with two chlorine atoms and a carboxylic acid group.[1] This molecule serves as a valuable intermediate in organic and pharmaceutical synthesis.[2] Its structural features, particularly the dichloro-substituted isothiazole ring and the reactive carboxylic acid moiety, impart unique chemical reactivity and potential biological activity.[1] This document provides a comprehensive overview of its chemical properties, synthesis, and reactivity, intended for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3,4-Dichloroisothiazole-5-carboxylic acid** are summarized below. These parameters are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	18480-53-0	[2][3]
Molecular Formula	C ₄ HCl ₂ NO ₂ S	[1][3]
Molecular Weight	198.03 g/mol	[1][3]
Appearance	Pale yellow or white solid	[1][2]
Melting Point	175-177 °C	[4][5]
Boiling Point	205.9 °C at 760 mmHg	[4][5]
Density	1.824 g/cm ³	[4][5]
Flash Point	78.4 °C	[4][5]
Solubility	Soluble in polar solvents	[1]
Storage Temperature	2-8 °C, under inert atmosphere	[6][7]

Spectral Data

Detailed spectral analyses are essential for the structural confirmation of **3,4-Dichloroisothiazole-5-carboxylic acid**. Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available for this compound.[8][9]

Experimental Protocols

Synthesis of 3,4-Dichloroisothiazole-5-carboxylic Acid

A common laboratory-scale synthesis involves the hydrolysis of 3,4-dichloro-5-cyanoisothiazole.[2]

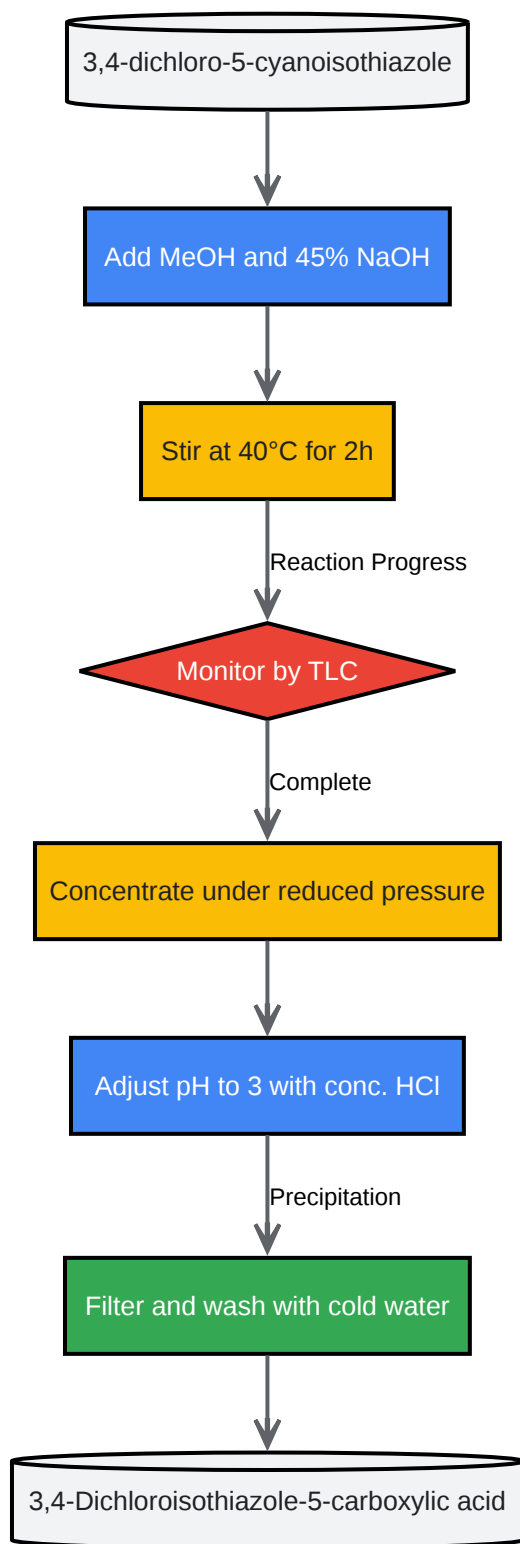
Materials:

- Crude 3,4-dichloro-5-cyanoisothiazole
- Methanol (MeOH)
- 45% Sodium Hydroxide (NaOH) solution

- Concentrated Hydrochloric Acid (HCl)
- Cold water

Procedure:

- Crude 3,4-dichloro-5-cyanoisothiazole is placed in a round-bottomed flask.
- Methanol and a 45% sodium hydroxide solution are added.
- The reaction mixture is stirred at 40°C for 2 hours.
- The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material (3,4-dichloro-5-cyanoisothiazole) is completely consumed.[2]
- Upon completion, residual methanol is removed by concentration under reduced pressure.
- The pH of the resulting solution is adjusted to 3 with concentrated hydrochloric acid, leading to the precipitation of the product.
- The precipitate is collected by filtration and washed with cold water to yield **3,4-dichloroisothiazole-5-carboxylic acid** as a white solid. The product can be used directly in subsequent reactions without further purification.[2]



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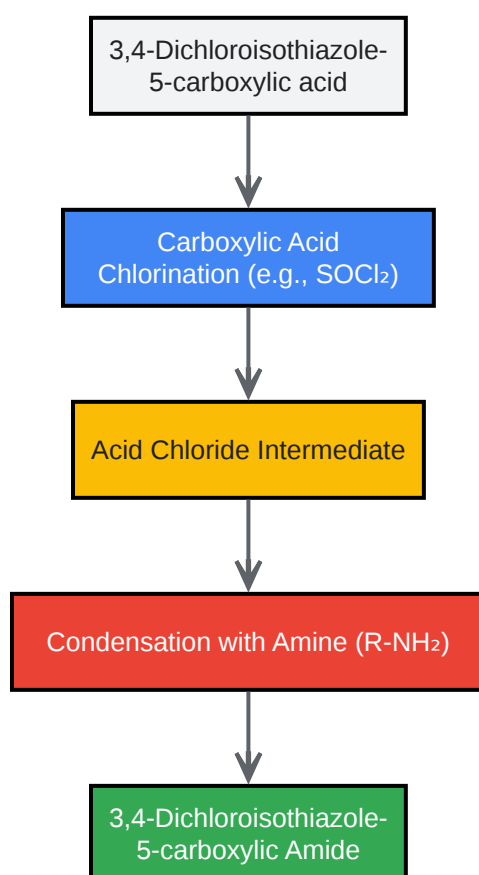
Synthesis workflow for **3,4-Dichloroisothiazole-5-carboxylic acid**.

Chemical Reactivity and Applications

The presence of the carboxylic acid group allows for a range of derivatization reactions, making it a versatile building block.

Amide Formation

3,4-Dichloroisothiazole-5-carboxylic acid can be converted into a series of amide derivatives. This is typically achieved through initial chlorination of the carboxylic acid, followed by condensation with an appropriate amine.[8] These amide derivatives have been investigated for their biological activities.[8]



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General pathway for the synthesis of amide derivatives.

Potential Applications

- Agrochemicals: The dichloro-substituted isothiazole structure suggests potential use as a biocide and fungicide in agricultural applications.[1]
- Pharmaceutical Intermediates: It serves as a key intermediate in the synthesis of more complex molecules for laboratory research and development of pharmaceutical chemicals.[2]
- Bioactive Compounds: Derivatives, such as the corresponding amides, have shown a broad spectrum of fungicidal activity and have been investigated for anti-viral properties against the tobacco mosaic virus (TMV).[8]

Safety and Handling

3,4-Dichloroisothiazole-5-carboxylic acid is classified as an acute toxicant if swallowed and is irritating to the skin, eyes, and respiratory system.[3][10] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[11] It should be handled in a well-ventilated area.[11] For detailed safety information, refer to the Safety Data Sheet (SDS).[11][12]

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References

1. CAS 18480-53-0: 3,4-Dichloro-5-isothiazolecarboxylic acid [cymitquimica.com]
2. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID | 18480-53-0 [chemicalbook.com]
3. 3,4-dichloroisothiazole-5-carboxylic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
4. 3,4-Dichloro-isothiazole-5-carboxylic acid, CAS No. 18480-53-0 - iChemical [ichemical.com]
5. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID | 18480-53-0 [chemnet.com]
6. 3,4-Dichloroisothiazole-5-carboxylic acid | 18480-53-0 [sigmaaldrich.com]
7. 18480-53-0|3,4-Dichloroisothiazole-5-carboxylic acid|BLD Pharm [bldpharm.com]
8. Synthesis and biological activity of 3,4-dichloroisothiazole-5-carboxylic amides [nyxxb.cn]

- 9. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID(18480-53-0) 1H NMR spectrum [chemicalbook.com]
- 10. 18480-53-0 Cas No. | 3,4-Dichloroisothiazole-5-carboxylic acid | Apollo [store.apolloscientific.co.uk]
- 11. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID - Safety Data Sheet [chemicalbook.com]
- 12. echemi.com [echemi.com]
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